

analytical methods for quantification of 3-(3-Oxomorpholino)benzoic acid

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Compound of Interest

Compound Name: 3-(3-Oxomorpholino)benzoic acid

CAS No.: 1194374-14-5

Cat. No.: B3046096

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Executive Summary & Scientific Context

3-(3-Oxomorpholino)benzoic acid (MW: 221.21 g/mol) is a critical regioisomeric impurity often associated with the synthesis of morpholinone-based anticoagulants (e.g., Rivaroxaban intermediates). While the para-substituted isomer (4-(3-oxomorpholin-4-yl)benzoic acid) is a well-characterized synthetic building block, the meta-substituted isomer (the 3-isomer) can arise from regio-impurities in starting materials (e.g., 3-aminobenzoic acid contamination in 4-aminobenzoic acid feedstocks).

Quantification of this specific isomer is challenging due to:

- **Isobaric Interference:** It shares the exact molecular weight and similar fragmentation patterns with the para-isomer, rendering simple MS detection insufficient without chromatographic resolution.
- **Polarity:** The amphiphilic nature (carboxylic acid + morpholinone) requires careful pH control for retention.

- Trace Level Requirements: As a potential process-related impurity, quantification limits (LOQ) often need to reach <0.05% relative to the API or intermediate.

This guide details a validated LC-MS/MS and HPLC-UV workflow designed to separate and quantify **3-(3-Oxomorpholino)benzoic acid** with high specificity.

Method Selection Strategy

Feature	HPLC-UV (PDA)	LC-MS/MS (Triple Quad)
Primary Application	Process control, Assay (>0.1%), Purity Profiling	Trace impurity analysis (<0.05%), Genotoxic screening, Bioanalysis
Sensitivity (LOD)	~1-5 µg/mL	~1-10 ng/mL
Selectivity	Moderate (Relies on RT and UV spectrum)	High (MRM transitions + RT)
Cost/Complexity	Low / Routine	High / Specialized
Recommendation	Use for Raw Material Testing (e.g., checking starting material purity).	Use for Final Product Release or Cleaning Validation.

Protocol A: High-Performance Liquid Chromatography (HPLC-UV)

Target: Routine quantification in synthetic intermediates.

Chromatographic Conditions

- Column: Agilent ZORBAX Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 µm) or equivalent.
 - Why: A standard C18 provides sufficient hydrophobic retention. For enhanced isomer separation, a Phenyl-Hexyl column is recommended due to differential interactions with the aromatic ring positions.

- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).
 - Why: Low pH suppresses the ionization of the benzoic acid (pKa ~4.2), ensuring the analyte is neutral and retained on the column.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: UV at 254 nm (primary) and 230 nm (secondary).
- Injection Volume: 10 µL.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Hold
15.0	40	60	Linear Gradient
18.0	10	90	Wash
20.0	95	5	Re-equilibration
25.0	95	5	Stop

Standard Preparation

- Stock Solution: Dissolve 10 mg of **3-(3-Oxomorpholino)benzoic acid** reference standard in 10 mL of 50:50 ACN:Water (1.0 mg/mL). Sonicate for 5 mins.
- Working Standard: Dilute Stock to 50 µg/mL using Mobile Phase A.

Protocol B: LC-MS/MS for Trace Analysis

Target: Quantification of **3-(3-Oxomorpholino)benzoic acid** as an impurity in drug substance.

Mass Spectrometry Parameters (ESI+)

The analyte contains a morpholinone nitrogen and a carboxylic acid. Positive mode (ESI+) is generally preferred for the morpholine moiety, though Negative mode (ESI-) is viable for the carboxylate.

- Ion Source: Electrospray Ionization (ESI), Positive Mode.
- Precursor Ion: $[M+H]^+ = m/z$ 222.1.
- MRM Transitions:
 - Quantifier: 222.1
176.1 (Loss of HCOOH/COOH fragment).
 - Qualifier: 222.1
163.1 (Morpholinone ring cleavage).
 - Note: The para-isomer (4-substituted) will share these transitions. Chromatographic separation is mandatory.

UHPLC Conditions

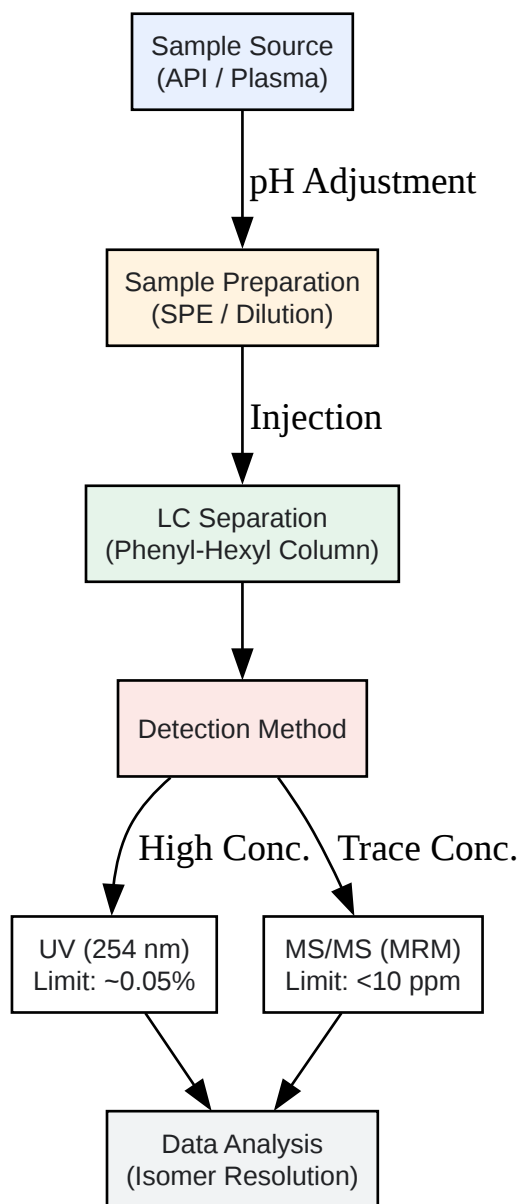
- Column: Waters ACQUITY UPLC BEH Phenyl (100 mm x 2.1 mm, 1.7 μ m).
 - Critical: The Phenyl column offers superior selectivity for regioisomers (meta vs. para) compared to C18.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.
 - Why Methanol: Protic solvents often enhance selectivity for isomeric separations on phenyl columns.
- Flow Rate: 0.3 mL/min.

Sample Preparation (Solid Phase Extraction - SPE)

For complex matrices (e.g., plasma or crude reaction mixtures).

- Cartridge: Oasis HLB (Hydrophilic-Lipophilic Balance), 60 mg/3 cc.
- Conditioning: 3 mL Methanol followed by 3 mL Water (acidified with 0.1% Formic Acid).
- Loading: Load 1 mL of sample (pH adjusted to < 3.0).
 - Mechanism: At pH < 3, the benzoic acid is protonated (neutral) and binds to the polymeric sorbent via hydrophobic interactions.
- Washing: 3 mL of 5% Methanol in Water. Removes highly polar salts/buffers.
- Elution: 3 mL of 100% Methanol.
- Reconstitution: Evaporate to dryness under
at 40°C; reconstitute in Mobile Phase (90:10 A:B).

Workflow Visualization



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Caption: Analytical workflow for separating and quantifying **3-(3-Oxomorpholino)benzoic acid**, highlighting the decision path between UV and MS detection based on sensitivity needs.

Validation Parameters (ICH Q2(R1))

To ensure the trustworthiness of the method, the following parameters must be verified:

- Specificity (Isomer Resolution):

- Inject a mixture of **3-(3-Oxomorpholino)benzoic acid** (Target) and 4-(3-Oxomorpholino)benzoic acid (Impurity/Isomer).
- Requirement: Resolution factor (R_s) must be ≥ 1.5 . If $R_s < 1.5$, adjust the gradient slope or switch to a Phenyl-Hexyl stationary phase.
- Linearity:
 - Range: 0.1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$ (HPLC-UV).
 - r^2 value should be ≥ 0.99 .
- Accuracy (Recovery):
 - Spike samples at 50%, 100%, and 150% of target concentration.
 - Acceptance criteria: 90-110% recovery (for impurities) or 98-102% (for assay).
- Robustness:
 - Test stability of the morpholinone ring by varying pH of the mobile phase (± 0.2 units). Morpholinone rings are generally stable, but the amide bond can hydrolyze under extreme acidic/basic conditions over time.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Secondary interactions with silanols	Increase buffer strength or use "End-capped" columns. Ensure pH < 3.0 to suppress acid ionization.
Co-elution of Isomers	Insufficient selectivity	Switch from C18 to Phenyl-Hexyl or Pentafluorophenyl (PFP) column. Lower the Methanol content in gradient.
Low Sensitivity (MS)	Ion suppression	Improve sample cleanup (SPE). Switch mobile phase additive from Phosphate (non-volatile) to Formic Acid (volatile).

References

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